

Safe handling and storage of 4-Methyl-4-penten-2-ol

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Compound of Interest

Compound Name: 4-Methyl-4-penten-2-ol

Cat. No.: B1580817

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Technical Support Center: 4-Methyl-4-penten-2-ol

This technical support center provides essential information for the safe handling and storage of **4-Methyl-4-penten-2-ol**, catering to researchers, scientists, and professionals in drug development.

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and storage of **4-Methyl-4-penten-2-ol**.

Handling

- What are the immediate health hazards associated with **4-Methyl-4-penten-2-ol** exposure?
 - This chemical can cause skin and eye irritation.^[1] Inhalation may lead to respiratory irritation.^[2] Avoid breathing mist, gas, or vapors.^[1]
- What personal protective equipment (PPE) is required when handling this substance?
 - Wear tightly fitting safety goggles with side-shields, fire/flame resistant and impervious clothing, and chemical-impermeable gloves.^[1] If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.^[1]

- How should I handle a spill?
 - In case of a spill, immediately remove all sources of ignition.^{[1][3]} Use spark-proof tools and explosion-proof equipment for cleanup.^{[1][3]} Ensure adequate ventilation and evacuate personnel to a safe area.^[1] Collect the spilled material and place it in a suitable, closed container for disposal.^[1] Do not let the chemical enter drains.^[1]
- What should I do in case of accidental contact?
 - If inhaled: Move the victim to fresh air.^[1]
 - On skin: Immediately take off contaminated clothing and rinse the skin with water.^[1]
 - In eyes: Rinse with pure water for at least 15 minutes.^[1]
 - If ingested: Rinse the mouth with water.^[1] In all cases of doubt or if symptoms persist, seek medical advice.^{[2][4]}

Storage

- What are the proper storage conditions for **4-Methyl-4-penten-2-ol**?
 - Store the container tightly closed in a dry, cool, and well-ventilated place.^{[1][5]} Keep it away from heat, sparks, open flames, and hot surfaces.^[3]
- Are there any incompatible materials I should avoid storing this chemical with?
 - Store away from oxidizing agents and bases. It is also advised to keep it separate from foodstuff containers.^[1]
- What are the signs of improper storage or degradation of the chemical?
 - While specific signs for this chemical are not detailed in the provided results, general signs of degradation for liquid chemicals include discoloration, formation of precipitates, or a change in odor.

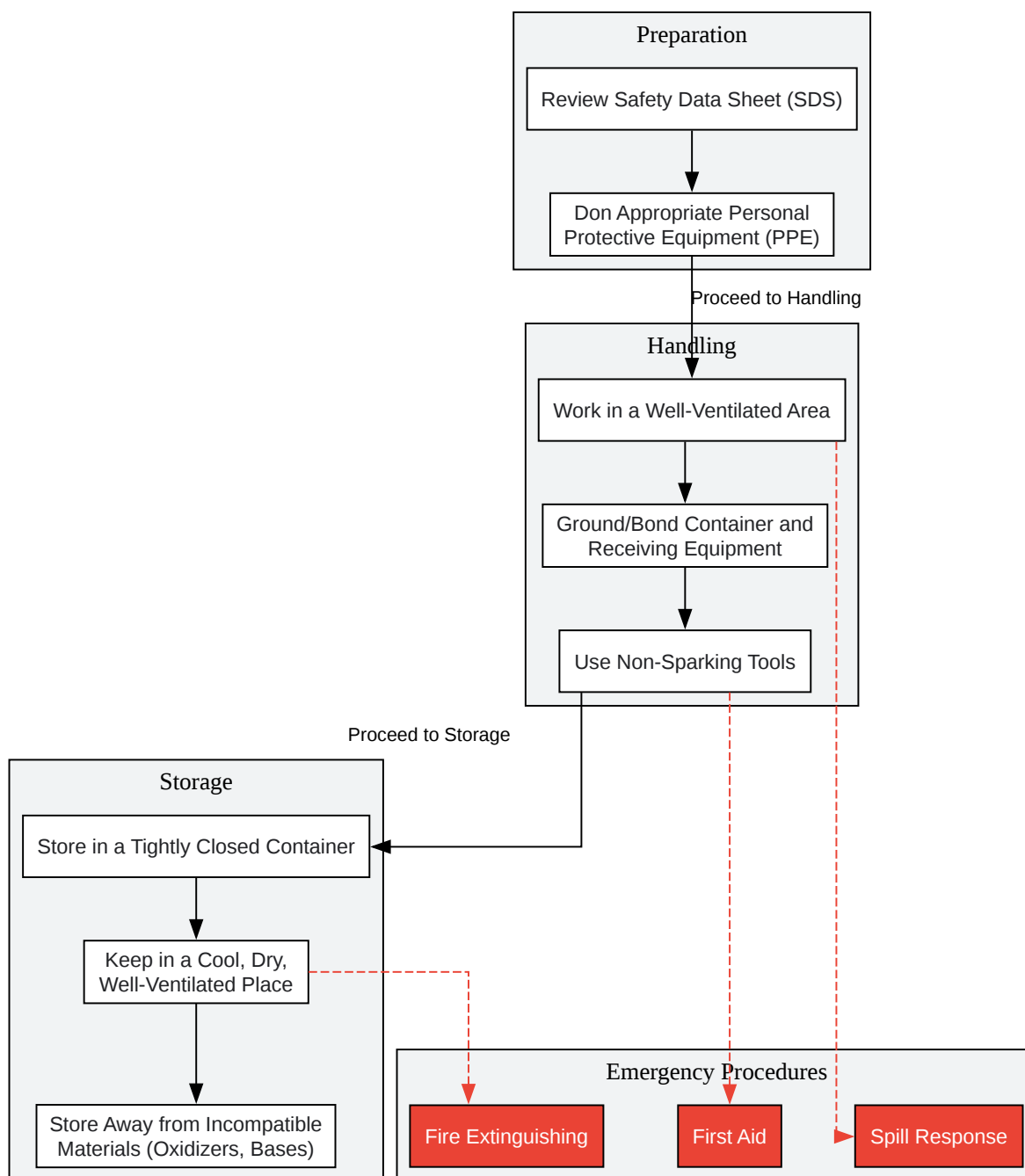
Physical and Chemical Properties

The following table summarizes key quantitative data for **4-Methyl-4-penten-2-ol**.

Property	Value
Molecular Formula	C6H12O[6][7][8][9]
Molecular Weight	100.16 g/mol [7][10]
Boiling Point	134-136°C[5]
Density	0.827 g/cm³[5]
Flash Point	46.3°C[7][10]
Vapor Pressure	4.06 mmHg at 25°C[7][10]
Solubility	Soluble in ethanol and ether, slightly soluble in water.[5]

Experimental Workflow: Safe Handling and Storage

The diagram below outlines the standard operating procedure for the safe handling and storage of **4-Methyl-4-penten-2-ol** in a laboratory setting.



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Caption: Workflow for safe handling and storage of **4-Methyl-4-penten-2-ol**.

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